

# CAS number and molecular weight of Diphenyl suberate

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## Compound of Interest

Compound Name: Diphenyl suberate

Cat. No.: B091242

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## Diphenyl Suberate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available scientific information on **Diphenyl suberate**. Due to the limited specific data on this compound in publicly accessible literature, this document focuses on its fundamental physicochemical properties and places it within the broader context of related chemical syntheses.

## Core Physicochemical Data

The fundamental properties of **Diphenyl suberate** are summarized below. This information is crucial for its identification and use in experimental settings.

Property	Value	Reference
CAS Number	16868-07-8	[1]
Molecular Formula	C <sub>20</sub> H <sub>22</sub> O <sub>4</sub>	
Molecular Weight	326.4 g/mol	[1]
IUPAC Name	diphenyl octanedioate	[1]

## Synthesis of Diphenyl Suberate

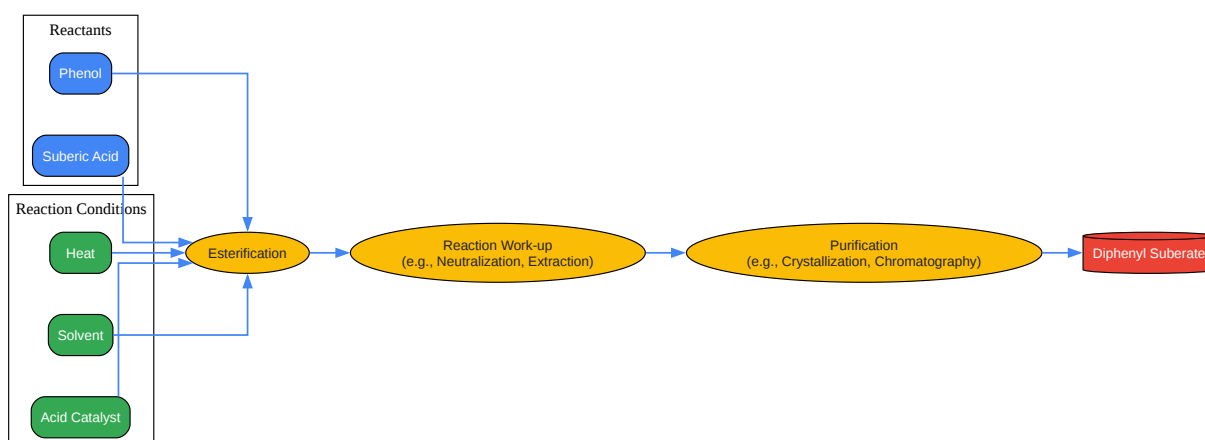
While specific experimental protocols for the synthesis of **Diphenyl suberate** are not detailed in the available literature, a general methodology for the synthesis of phenyl esters from carboxylic acids can be adapted. One such common method is the direct esterification of a carboxylic acid with phenol.<sup>[1]</sup>

## General Experimental Protocol: Base-Catalyzed Esterification

A plausible route for the synthesis of **Diphenyl suberate** (diphenyl octanedioate) is the reaction of suberic acid with phenol. A general protocol for the base-catalyzed synthesis of phenyl esters from carboxylic acids using diphenyl carbonate is described as follows:

Phenyl esters can be synthesized in moderate to high yields by reacting aliphatic and aromatic carboxylic acids with one equivalent of diphenyl carbonate.<sup>[2]</sup> This reaction is conducted in the presence of catalytic amounts of tertiary amine bases, such as DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene), TBD (1,5,7-Triazabicyclo[4.4.0]dec-5-ene), or DMAP (4-Dimethylaminopyridine), under neat conditions at elevated temperatures (above 100 °C).<sup>[2]</sup>

A Conceptual Workflow for Phenyl Ester Synthesis



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Caption: Conceptual workflow for the synthesis of **Diphenyl suberate** via esterification.

## Biological Activity and Signaling Pathways

Extensive searches of scientific literature did not yield specific information regarding the biological activity, mechanism of action, or any associated signaling pathways for **Diphenyl suberate**. Research has been conducted on a wide array of other diphenyl derivatives, some of which exhibit biological activities such as anticancer, antioxidant, and antimicrobial effects. However, it is crucial to note that these findings are not directly applicable to **Diphenyl suberate**, and its biological profile remains to be elucidated through future research.

## Future Research Directions

Current research is actively exploring analogues of **diphenyl suberate** to modulate its properties for specific applications.[1] Investigations into diesters of suberic acid with different alcohols are being conducted to understand the impact of the ester group on thermal properties for potential use as phase change materials.[1] Furthermore, the synthesis of suberic acid derivatives containing other functional groups is being pursued to create new building blocks for various applications.[1] The primary research objectives for **Diphenyl suberate** itself are to understand how the phenyl groups influence the compound's properties, such as thermal stability, solubility, and reactivity, compared to its aliphatic diester counterparts.[1] This foundational knowledge is essential for identifying potential uses for this compound in areas like organic synthesis and polymer chemistry.[1]

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## References

- 1. Diphenyl suberate | 16868-07-8 | Benchchem [benchchem.com]
- 2. Base catalyzed sustainable synthesis of phenyl esters from carboxylic acids using diphenyl carbonate - RSC Advances (RSC Publishing) [pubs.rsc.org]
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